

SP inhibitor 1 molecular structure

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Compound of Interest		
Compound Name:	SP inhibitor 1	
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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Crystal Structure of Sphingosine Kinase 1 with PF-543 PMC [pmc.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. caymanchem.com [caymanchem.com]
- 5. selleckchem.com [selleckchem.com]
- 6. Hedgehog SP Inhibitor [otavachemicals.com]
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